

A Comparative Guide to the Stereochemical Outcomes of Reactions with *cis*-2-Heptene

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Compound of Interest

Compound Name: *cis*-2-Heptene

Cat. No.: B123394

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the stereochemical products formed from various addition reactions with ***cis*-2-Heptene**. The information presented is intended to aid in the prediction and confirmation of product stereochemistry, a critical aspect of synthetic chemistry and drug development.

Comparison of Stereochemical Outcomes

The following table summarizes the expected stereochemical outcomes, yields, and selectivities for several common addition reactions performed on ***cis*-2-Heptene**. The data is compiled from established reaction mechanisms and analogous experimental procedures.

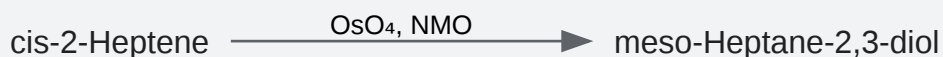
Reaction	Reagents	Stereochemistry of Addition	Expected Product(s)	Typical Yield (%)	Diastereomeric/Enantiomeric Excess
Catalytic Hydrogenation	H ₂ , Pd/C	syn	Heptane	>95	Not Applicable
Bromination	Br ₂ in CCl ₄	anti	(2R,3R)-2,3-Dibromoheptane & (2S,3S)-2,3-Dibromoheptane (racemic mixture)	80-90	Not Applicable (racemic)
Epoxidation	m-CPBA	syn	cis-2,3-Epoxyheptane (meso compound)	85-95	Not Applicable (meso)
Hydroboration-Oxidation	1. BH ₃ ·THF 2. H ₂ O ₂ , NaOH	syn	(2R,3S)-Heptan-2-ol & (2S,3R)-Heptan-2-ol (racemic mixture of anti-Markovnikov product)	80-90	Not Applicable (racemic)
syn-Dihydroxylation	OsO ₄ (catalytic), NMO	syn	(2R,3S)-Heptane-2,3-diol (meso compound)	90-98	Not Applicable (meso)
anti-Dihydroxylation	1. m-CPBA 2. H ₃ O ⁺	anti	(2R,3R)-Heptane-2,3-diol &	80-90	Not Applicable (racemic)

(2S,3S)-
Heptane-2,3-
diol (racemic
mixture)

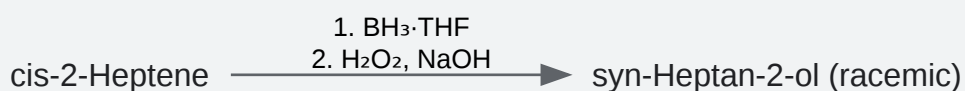
Reaction Pathways and Stereochemistry

The stereochemical outcome of each reaction is dictated by its mechanism. The following diagrams illustrate the key steps and stereochemical control for each transformation.

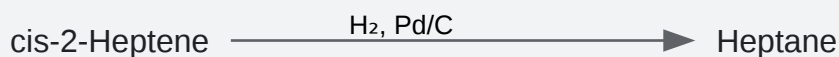
syn-Dihydroxylation



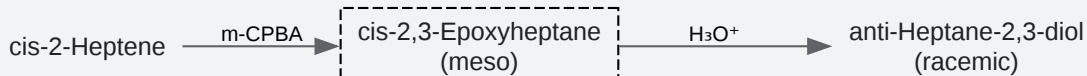
Hydroboration-Oxidation (syn-addition)



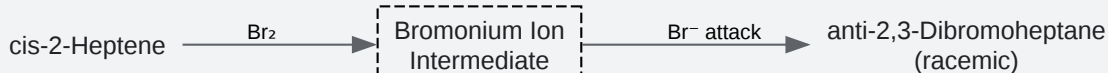
Catalytic Hydrogenation (syn-addition)



anti-Dihydroxylation



Bromination (anti-addition)



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